

Application Notes and Protocols for Research-Grade Exalamide

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on research-grade **exalamide**, including supplier information, purity standards, a proposed mechanism of action, and protocols for in vitro antifungal susceptibility testing.

Research Grade Exalamide: Supplier and Purity

High-quality, research-grade **exalamide** is crucial for obtaining reliable and reproducible experimental results. Below is a summary of potential suppliers and the expected purity standards for this compound.

Table 1: **Exalamide** Supplier and Purity Information

Supplier	Stated Purity	Analytical Method	Catalog Number	Availability
MOLNOVA	98%	HPLC, NMR	M37949	In Stock
TargetMol	For research purposes	Not specified	T4835	In Stock
MedKoo Biosciences	Not specified	Not specified	576163	Custom Synthesis



Purity Standards for Research-Grade Chemicals:

For research applications, it is recommended to use **exalamide** with a purity of ≥95%. This aligns with the standards for "ACS grade" and "Reagent grade" chemicals, which are suitable for laboratory and analytical use.[1] The purity should be verified by appropriate analytical methods such as High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. A Certificate of Analysis (CoA) from the supplier should be requested to confirm the purity and identity of the compound. MOLNOVA, for instance, provides a CoA for their **exalamide** product, stating a purity of 98% as determined by HPLC and NMR data consistent with its structure.[1]

Proposed Mechanism of Action and Signaling Pathway

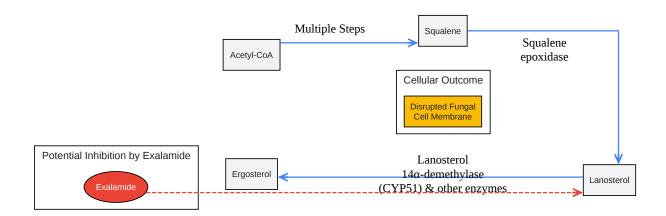
While the precise molecular target of **exalamide** has not been definitively elucidated in publicly available literature, its established antifungal activity suggests a likely mechanism involving the disruption of the fungal cell membrane. A common target for antifungal drugs is the ergosterol biosynthesis pathway, which is essential for maintaining the integrity and function of the fungal cell membrane.

Ergosterol is the primary sterol in fungal cell membranes, analogous to cholesterol in mammalian cells. Its depletion or the accumulation of toxic precursor sterols disrupts membrane fluidity and the function of membrane-bound enzymes, ultimately leading to fungal cell death.

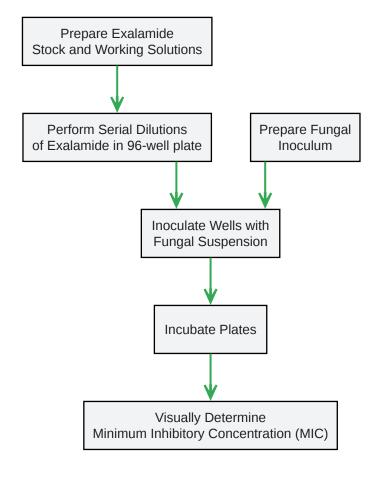
Proposed Signaling Pathway: Inhibition of Ergosterol Biosynthesis

The following diagram illustrates the key steps in the ergosterol biosynthesis pathway, a probable target for antifungal compounds like **exalamide**.





Inhibition?



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References

- 1. Exalamide | (2-(Hexyloxy)benzamide) | Antifungal | TargetMol [targetmol.com]
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